

# An In-depth Technical Guide to the Biochemical Structure of L-Octanoylcarnitine

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## Compound of Interest

Compound Name: Octanoylcarnitine

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This guide provides a comprehensive overview of the biochemical structure, properties, and biological significance of **L-octanoylcarnitine**. It includes detailed experimental protocols and visual representations of its metabolic pathways to support research and development in related fields.

## Core Structure and Properties

**L-octanoylcarnitine** is a medium-chain acylcarnitine that plays a crucial role in cellular energy metabolism. It is the L-enantiomer of **octanoylcarnitine** and is the physiologically active form. [1][2] Structurally, it is an ester formed from L-carnitine and octanoic acid. This structure facilitates the transport of medium-chain fatty acids across the inner mitochondrial membrane for subsequent  $\beta$ -oxidation.

## Chemical Identity

- IUPAC Name: (3R)-3-octanoyloxy-4-(trimethylazaniumyl)butanoate[1][3]
- Synonyms: L-Octanoyl carnitine, (-)-**Octanoylcarnitine**, O-octanoyl-L-carnitine, C8:0 Carnitine, CAR 8:0[1][4]
- Chemical Formula: C<sub>15</sub>H<sub>29</sub>NO<sub>4</sub>[1]
- Molecular Weight: 287.39 g/mol [1]

- CAS Number: 25243-95-2

## Physicochemical Properties

The following table summarizes the key physicochemical properties of L-octanoylcarnitine.

Property	Value
Molecular Formula	C15H29NO4[1]
Molecular Weight	287.39 g/mol [1]
Monoisotopic Mass	287.20965841 Da[1]
Appearance	Crystalline solid[5][6]
Melting Point	Not Available[2]
Boiling Point	Not Available[2]
Water Solubility	Soluble (100 mM)
Solubility in Organic Solvents	Ethanol: ~20 mg/mL, DMSO: ~10 mg/mL, DMF: ~20 mg/mL[5][7][8]
Optical Activity	$[\alpha]_D -17 \pm 2^\circ$ , c = 0.1 in H2O[9]
pKa (acidic)	3.6[10]

## Biological Significance and Metabolic Pathways

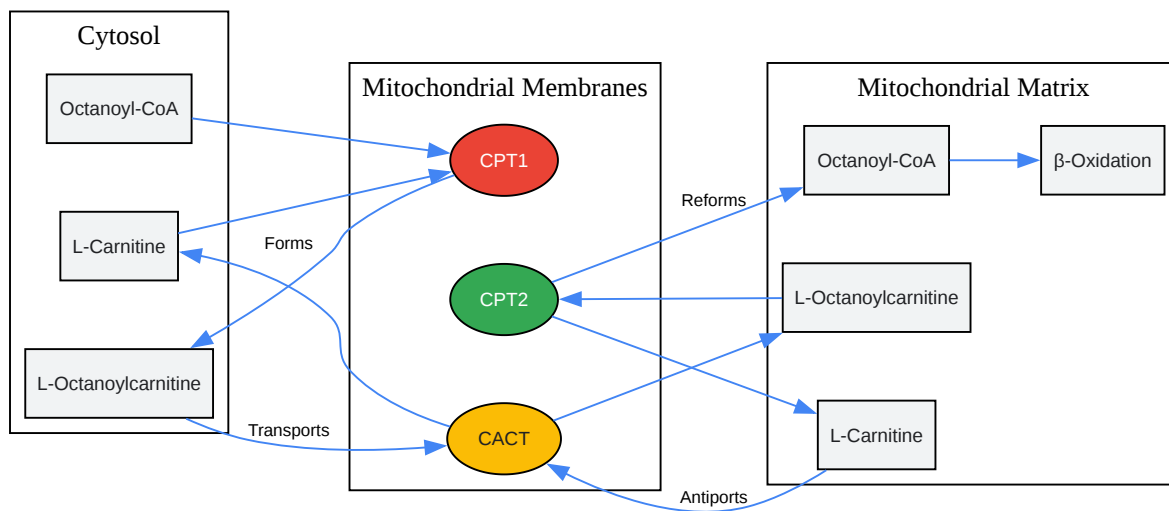
L-octanoylcarnitine is a key intermediate in the metabolism of fatty acids.[11] Its primary function is to facilitate the transport of octanoyl-CoA, a medium-chain fatty acyl-CoA, from the cytoplasm into the mitochondrial matrix, a process known as the carnitine shuttle.[1][12] Inside the mitochondria, octanoyl-CoA is released and can then undergo  $\beta$ -oxidation to produce acetyl-CoA, which enters the citric acid cycle for ATP production.[13][14]

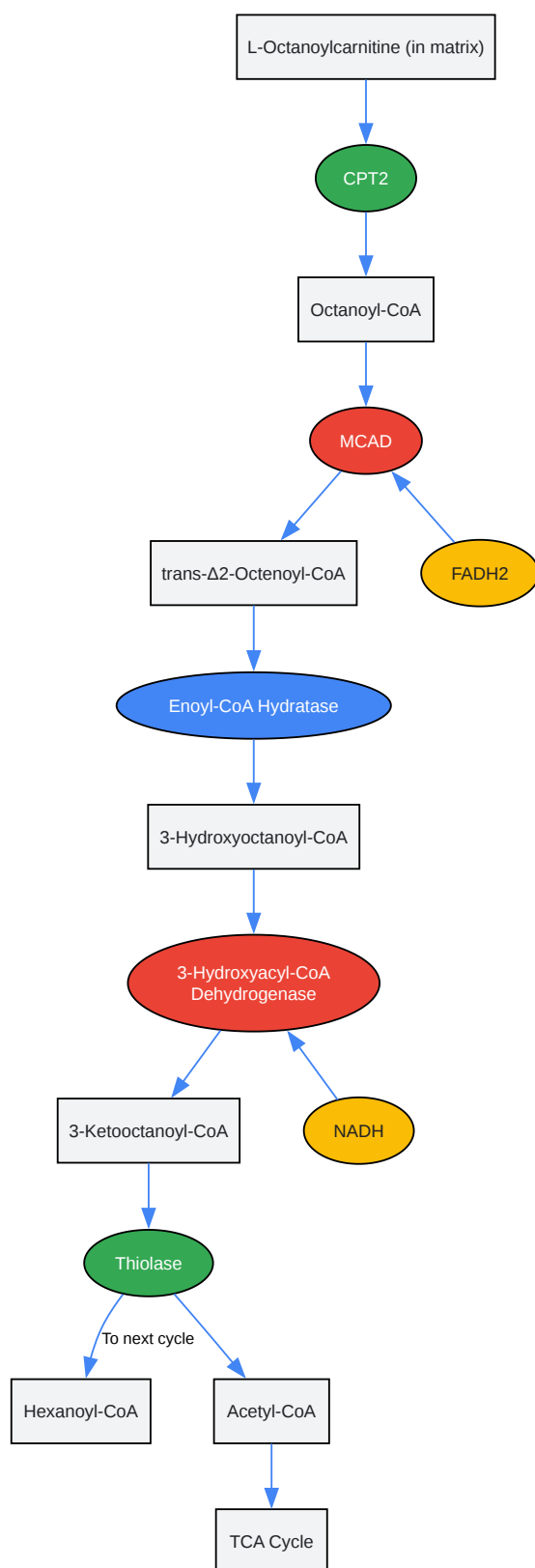
Dysregulation of L-octanoylcarnitine levels is associated with several metabolic disorders, most notably medium-chain acyl-CoA dehydrogenase (MCAD) deficiency.[2] In individuals with MCAD deficiency, the impaired  $\beta$ -oxidation of medium-chain fatty acids leads to an

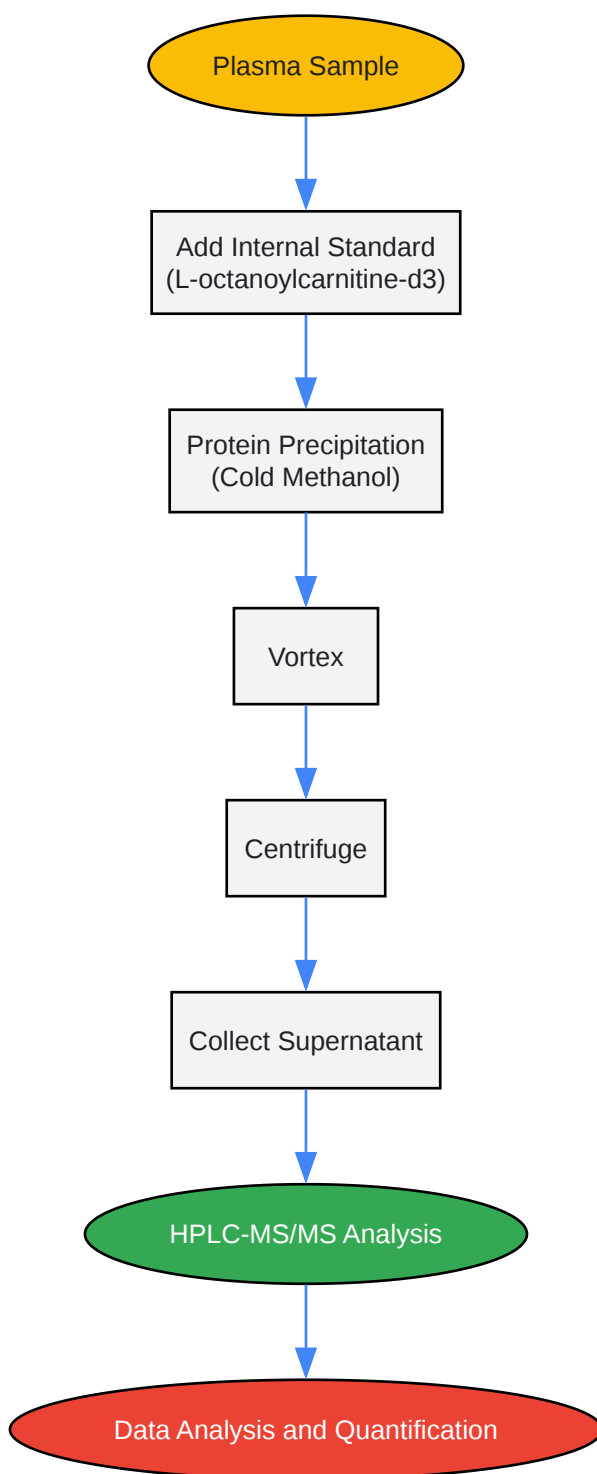
accumulation of **octanoylcarnitine** in plasma and urine, making it a critical biomarker for newborn screening.[\[2\]](#)

## The Carnitine Shuttle

The transport of fatty acids into the mitochondria is a critical step for their oxidation. Long-chain fatty acids cannot passively diffuse across the inner mitochondrial membrane and require the carnitine shuttle.







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